

# Application Notes and Protocols for Calcium Imaging Assays Using Sdz nkt 343

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## Compound of Interest

Compound Name: Sdz nkt 343

Cat. No.: B071355

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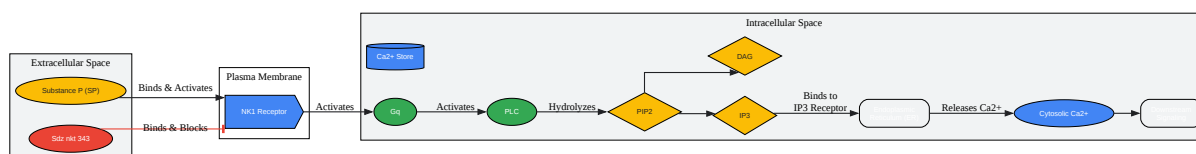
## Introduction

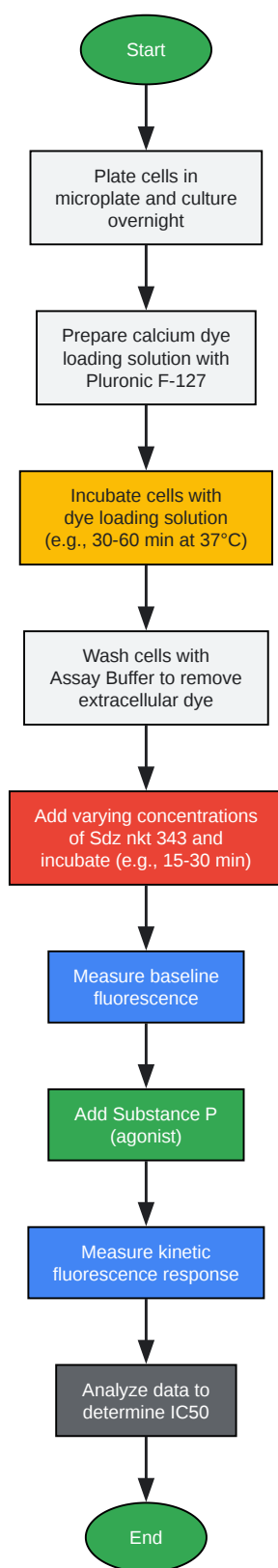
**Sdz nkt 343** is a potent and highly selective non-peptide antagonist of the human tachykinin neurokinin-1 (NK1) receptor.[1][2] The NK1 receptor is a G-protein coupled receptor (GPCR) that, upon binding its endogenous ligand Substance P (SP), initiates a signaling cascade leading to the mobilization of intracellular calcium.[2] This makes calcium imaging a robust and reliable method for characterizing the antagonist properties of compounds like **Sdz nkt 343**. These application notes provide detailed protocols for utilizing **Sdz nkt 343** in calcium imaging assays to determine its potency and mechanism of action.

## Mechanism of Action

Substance P binding to the NK1 receptor activates the Gq alpha subunit of the associated heterotrimeric G-protein. This, in turn, stimulates phospholipase C (PLC), which hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptors on the endoplasmic reticulum, triggering the release of stored calcium ions into the cytoplasm. **Sdz nkt 343** competitively antagonizes this pathway by binding to the NK1 receptor, thereby preventing SP-induced calcium mobilization.

## Signaling Pathway Diagram





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## References

- 1. researchgate.net [researchgate.net]
- 2. Neurokinin-1 receptor: functional significance in the immune system in reference to selected infections and inflammation - PMC [pmc.ncbi.nlm.nih.gov]
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